

Introduction: The Convergence of a Privileged Scaffold and a Powerhouse Functional Group

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Compound of Interest

Compound Name: 4-(Trifluoromethyl)cinnamic acid

CAS No.: 16642-92-5

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In the landscape of medicinal chemistry and materials science, the strategic combination of well-established molecular scaffolds with high-impact functional groups is a cornerstone of rational design. Cinnamic acid and its derivatives represent a "privileged scaffold," a core structure that is recurrent in a multitude of biologically active compounds.[1][2][3] These natural and synthetic molecules exhibit a vast spectrum of pharmacological activities, including anti-tumor, anti-inflammatory, antimicrobial, and antioxidant properties.[1][3] Their therapeutic potential stems from a rigid, planar structure capable of diverse chemical modifications at the phenyl ring, the carboxylic acid moiety, and the alkene bridge.[4]

The introduction of a trifluoromethyl ($-\text{CF}_3$) group onto this scaffold is a deliberate and powerful modification. The $-\text{CF}_3$ group is a cornerstone of modern drug design, prized for its unique electronic and steric properties.[5][6] Its strong electron-withdrawing nature, high metabolic stability, and significant lipophilicity can dramatically enhance a molecule's pharmacokinetic and pharmacodynamic profile.[7][8][9] Specifically, the $-\text{CF}_3$ group can improve membrane permeability, block metabolic degradation, and increase binding affinity to biological targets.[7][8]

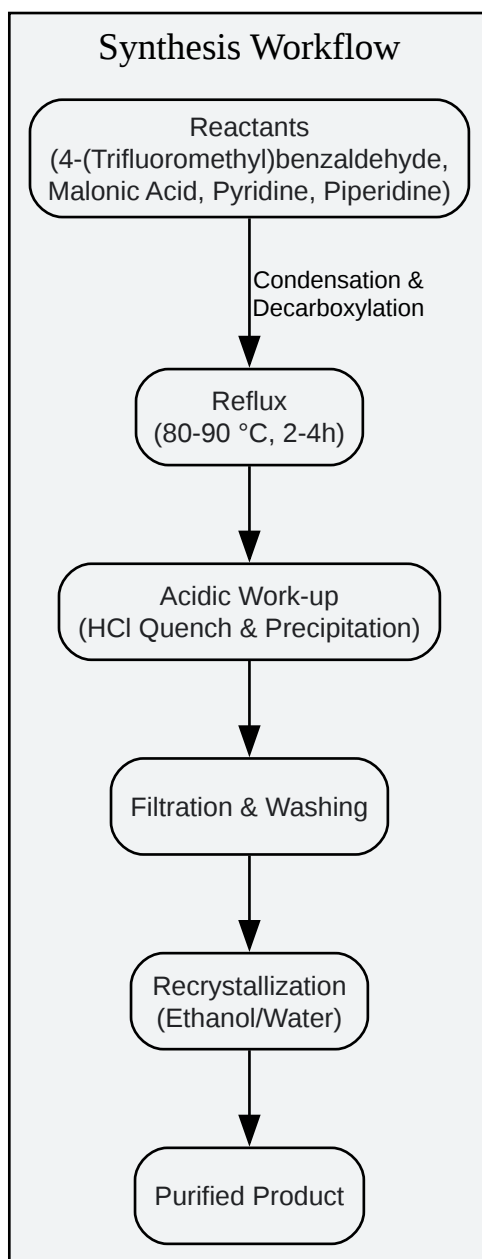
This guide provides a comprehensive technical analysis of **trans-4-(Trifluoromethyl)cinnamic acid**, a molecule at the intersection of these two domains. We will delve into its three-dimensional architecture as determined by single-crystal X-ray diffraction, explore its fascinating temperature-dependent behavior, and contextualize these structural insights within the broader framework of drug discovery and materials engineering.

Synthesis and Single-Crystal Growth

The synthesis of **trans-4-(Trifluoromethyl)cinnamic acid** is typically achieved through classic condensation reactions. A common and efficient laboratory-scale approach is the Knoevenagel-Doebner condensation, which provides high stereoselectivity for the desired trans isomer.

Experimental Protocol: Synthesis via Knoevenagel-Doebner Condensation

- **Reactant Preparation:** In a round-bottom flask equipped with a magnetic stirrer and reflux condenser, dissolve 4-(trifluoromethyl)benzaldehyde (1.0 eq.) and malonic acid (1.2 eq.) in pyridine (5-10 volumes).
- **Initiation:** Add a catalytic amount of piperidine (0.1 eq.) to the solution. The piperidine acts as a base to deprotonate the malonic acid, forming the nucleophilic enolate.
- **Reaction:** Heat the mixture to reflux (approx. 80-90 °C) for 2-4 hours. The reaction progress can be monitored by Thin Layer Chromatography (TLC). The condensation is followed by a decarboxylation step, driven by the heat and basic conditions, to yield the final product.
- **Work-up:** After cooling to room temperature, the reaction mixture is poured into an excess of cold, dilute hydrochloric acid (e.g., 2M HCl). This protonates the carboxylate and precipitates the crude product.
- **Purification:** The resulting solid is collected by vacuum filtration, washed with cold water to remove residual pyridine hydrochloride, and dried. Recrystallization from a suitable solvent system, such as ethanol/water, yields the purified **trans-4-(Trifluoromethyl)cinnamic acid**.



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Caption: General workflow for the synthesis of **trans-4-(Trifluoromethyl)cinnamic acid**.

Experimental Protocol: Single-Crystal Growth

The acquisition of high-quality single crystals is the rate-limiting step for X-ray diffraction analysis.[10] Slow evaporation is a reliable method for growing crystals of organic molecules like **trans-4-(Trifluoromethyl)cinnamic acid**.

- **Solvent Selection:** Prepare a saturated solution of the purified compound in a suitable solvent at a slightly elevated temperature. Solvents such as methanol, ethanol, or acetone are appropriate.^[11]
- **Solution Preparation:** Gently warm the solvent and add the compound incrementally until no more solute dissolves.
- **Filtration:** Filter the warm, saturated solution through a syringe filter (0.22 μm) into a clean, small vial. This removes any particulate matter that could act as unwanted nucleation sites.
- **Evaporation:** Cover the vial with a cap that is pierced with a few small holes using a needle. This allows for slow evaporation of the solvent over several days to weeks at room temperature.
- **Harvesting:** Once well-formed, prismatic crystals appear, they can be carefully harvested from the mother liquor for analysis.

Core Crystallographic Data and Molecular Structure

Single-crystal X-ray diffraction (SC-XRD) provides the most definitive method for determining the precise three-dimensional arrangement of atoms in a crystalline solid.^[10] The crystal structure of **trans-4-(trifluoromethyl)cinnamic acid** has been determined and reveals several key features.^{[12][13]}

Table 1: Crystallographic Data at 200 K

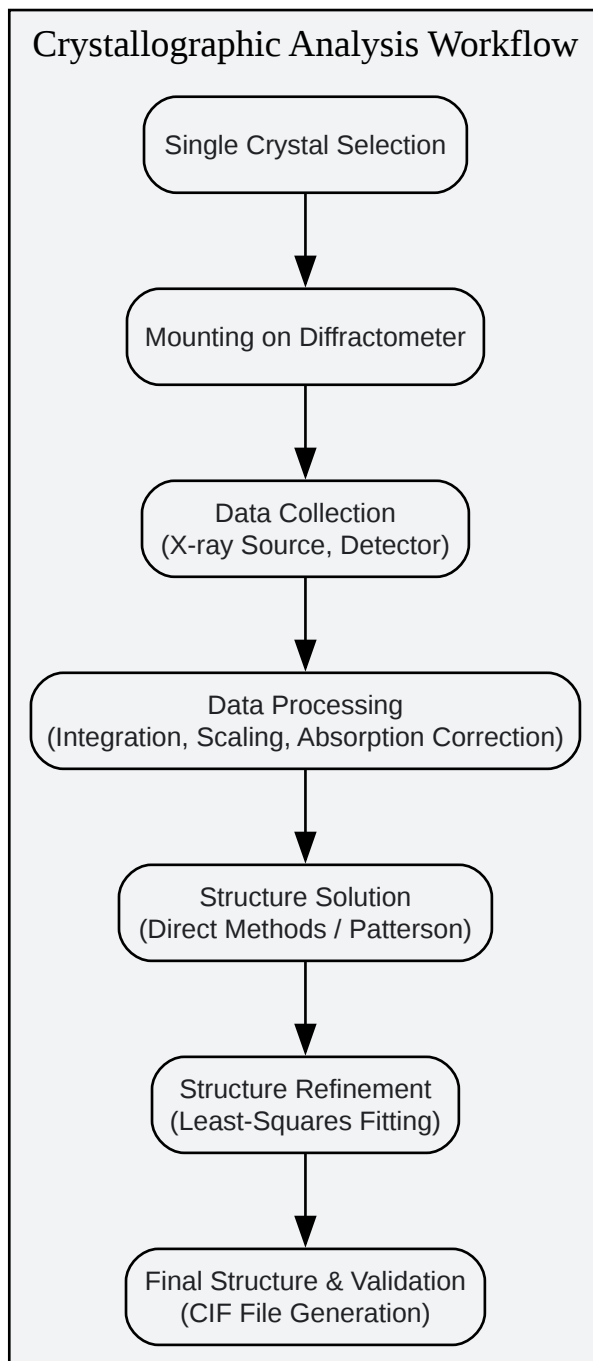
Parameter	Value	Reference
Chemical Formula	C ₁₀ H ₇ F ₃ O ₂	[14]
Molecular Weight	216.16 g/mol	[14]
Crystal System	Triclinic	[12][13][15]
Space Group	P-1	[12][13][15]
a (Å)	5.81	[12]
b (Å)	10.33	[12]
c (Å)	15.11	[12]
α (°)	89.81	[12]
β (°)	84.14	[12]
γ (°)	86.84	[12]
Volume (Å ³)	899.7	[12]
Z'	2	[12][13]

Data sourced from the structural characterization performed at 200 K, prior to the phase transition.[12]

Key Structural Insights

- Molecular Conformation:** The carbon framework of the molecule is essentially planar, a common feature for trans-cinnamic acid derivatives.[12] This planarity facilitates efficient crystal packing and π - π stacking interactions.
- Intermolecular Interactions:** The crystal structure is primarily stabilized by a robust network of hydrogen bonds. The carboxylic acid groups of adjacent molecules form classic centrosymmetric dimers through strong O—H $\cdots$ O hydrogen bonds.[11][12] These primary interactions are further supported by weaker C—H $\cdots$ O interactions, which contribute to the overall stability of the three-dimensional lattice.[11][12]

- Disorder: As is common for trifluoromethyl groups, the fluorine atoms exhibit rotational disorder within the crystal lattice.[12]



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Caption: A generalized workflow for single-crystal X-ray diffraction analysis.

A Reversible Temperature-Induced Phase Transition

One of the most remarkable characteristics of crystalline trans-4-(trifluoromethyl)cinnamic acid is its ability to undergo a fully reversible, single-crystal-to-single-crystal phase transition upon cooling.^{[12][13]} This phenomenon was investigated using a combination of Differential Scanning Calorimetry (DSC), single-crystal XRD, and powder XRD at various temperatures.^[12]

- **Transition Temperature:** The phase transition occurs at approximately 132 K upon cooling and reverses at 131 K upon heating, showing a slight hysteresis.^{[12][13]}
- **Structural Transformation:** As the crystal is cooled through this transition temperature, the unit cell volume quadruples.^{[12][15]} This is accompanied by a change in the number of unique molecules in the asymmetric unit (Z') from 2 (in the high-temperature phase) to 8 (in the low-temperature phase).^{[12][13]}

This type of phase transition, where the crystal integrity is maintained, is of significant interest in materials science for the development of responsive materials and molecular switches. The transition is believed to be driven by subtle reorientations within the crystal lattice to achieve a more energetically favorable packing arrangement at lower temperatures.^[12]

Table 2: Thermal Analysis Data

Parameter	Value	Reference
Transition Onset (Cooling)	132.06 K	[12]
Transition Onset (Heating)	~131 K	[12]
Enthalpy Change (ΔH)	9.4155 J g ⁻¹	[12]
Nature of Transition	Fully Reversible	[12][13]

Spectroscopic and Computational Corroboration

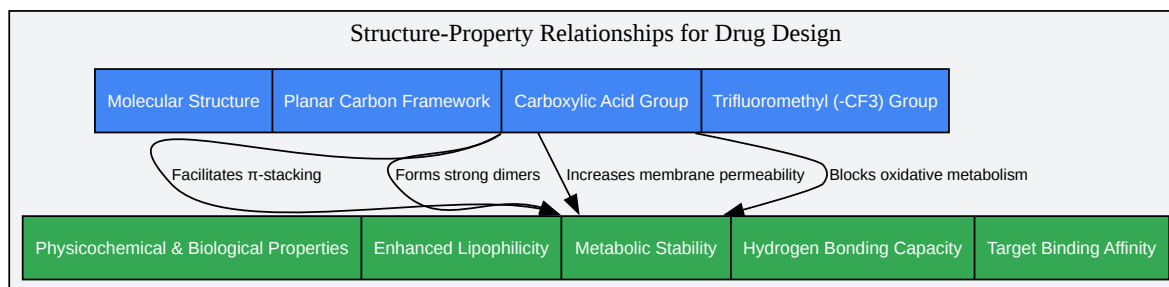
While crystallography provides the static structure, spectroscopic and computational methods offer dynamic and electronic insights.

- **Vibrational Spectroscopy:** FTIR and FT-Raman spectra have been used to confirm the functional groups and vibrational modes of the molecule. Characteristic O-H stretching vibrations are observed around 3600 cm^{-1} , while aromatic C-H stretches appear in the $3100\text{--}3000\text{ cm}^{-1}$ region, consistent with the known structure.
- **Computational Chemistry (DFT):** Density Functional Theory (DFT) calculations have been employed to compute the molecule's geometrical parameters, frontier molecular orbitals (HOMO-LUMO), and thermodynamic properties. These theoretical calculations show good agreement with the experimental vibrational spectra and provide insights into the molecule's electronic structure and reactivity.
- **Molecular Docking:** In silico molecular docking studies have explored the potential of **trans-4-(trifluoromethyl)cinnamic acid** as a bioactive agent. These studies have shown a high binding affinity for targets such as histone deacetylase 8 (HDAC8), an enzyme implicated in cancer, suggesting its potential as a scaffold for developing novel inhibitors.

Implications for Drug Development and Materials Science

The detailed structural knowledge of **trans-4-(trifluoromethyl)cinnamic acid** provides a critical foundation for its application in advanced scientific fields.

- **Rational Drug Design:** The trifluoromethyl group significantly enhances the lipophilicity of the cinnamic acid scaffold, which can improve its ability to cross biological membranes and reach its target.^{[5][7]} The metabolic stability conferred by the strong C-F bonds can lead to a longer biological half-life.^[8] The planar structure, combined with the hydrogen bonding capabilities of the carboxylic acid, provides a rigid and predictable framework for designing molecules that can fit precisely into the binding pockets of enzymes or receptors.
- **Crystal Engineering:** The well-defined hydrogen bonding motifs (O-H...O dimers) make this molecule an excellent building block, or "synthon," in crystal engineering. By understanding and controlling these non-covalent interactions, researchers can design and construct multi-component crystals (co-crystals) with tailored physical properties, such as improved solubility or stability, which are critical for pharmaceutical formulations.



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Caption: Relationship between key structural features and desirable drug-like properties.

Conclusion

trans-4-(Trifluoromethyl)cinnamic acid is more than just another chemical compound; it is a model system that exemplifies the principles of modern molecular design. Its crystal structure, meticulously detailed by X-ray diffraction, reveals a molecule governed by planar rigidity and robust hydrogen bonding networks. The discovery of a reversible, low-temperature phase transition adds a layer of complexity and opportunity for applications in responsive materials. For researchers in drug development, this molecule serves as a valuable scaffold, combining the proven biological relevance of cinnamic acids with the pharmacokinetic advantages of trifluoromethylation. The comprehensive structural and physicochemical data presented in this guide provide an authoritative foundation for future research and application of this potent chemical entity.

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